

# Pyriprole synergistic combinations with other insecticides

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## Compound Focus: Pyriprole

CAS No.: 394730-71-3

Cat. No.: S645834

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## Pyriprole Technical Profile

The following table summarizes the key technical information available for **pyriprole**, which can serve as a foundation for further experimental design.

Property/Category	Details
IUPAC Name	1-[2,6-dichloro-4-(trifluoromethyl)phenyl]-4-[(difluoromethyl)sulfanyl]-5-[(pyridin-2-ylmethyl)amino]-1H-pyrazole-3-carbonitrile [1] [2]
Chemical Formula	C <sub>18</sub> H <sub>10</sub> Cl <sub>2</sub> F <sub>5</sub> N <sub>5</sub> S [1] [3]
Molecular Mass	494.27 g/mol [1]
Chemical Class	Phenylpyrazole [1] [4]
Primary Mode of Action	GABA-gated chloride channel antagonist (GABAA receptor inhibitor) [1] [5]
Primary Use	Non-systemic ectoparasiticide for dogs (insecticide & acaricide) [1] [4]
Application Form	Topical spot-on solution (e.g., brand name Prac-tic) [1] [4]

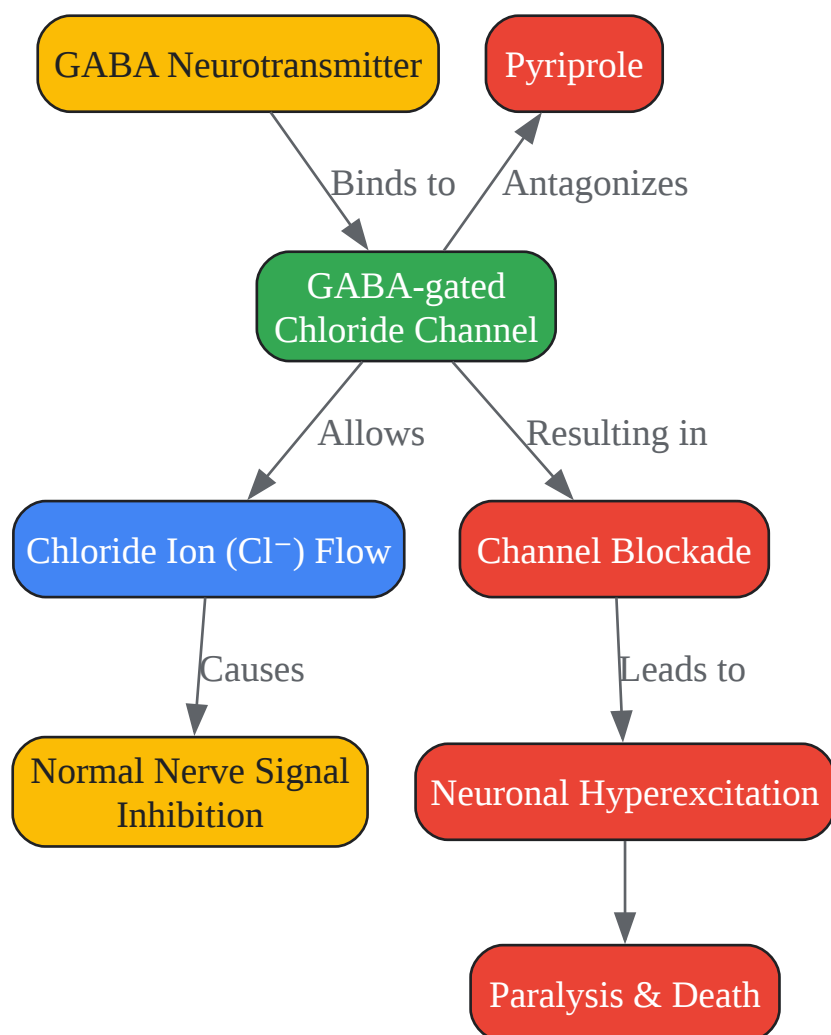
Property/Category	Details
Efficacy Against	Fleas ( <i>Ctenocephalides felis</i> ) and ticks (e.g., <i>Rhipicephalus sanguineus</i> , <i>Ixodes ricinus</i> , <i>Dermacentor variabilis</i> ) [4]
Dosing in Dogs	12.5 mg/kg to 30.6 mg/kg, depending on animal weight [4]
Acute Oral LD <sub>50</sub> (Rat)	>300 mg/kg [4]
Acute Dermal LD <sub>50</sub> (Rat)	>2000 mg/kg [4]

## Mechanism of Action

**Pyriprole** is a broad-spectrum insecticide and acaricide that acts on the nervous system of target parasites. Its primary mechanism involves blocking the action of the neurotransmitter gamma-aminobutyric acid (GABA) at the GABAA receptor [4] [5].

- **Target:** GABA-gated chloride channels [1] [5].
- **Action:** **Pyriprole** binds to these channels, inhibiting the flow of chloride ions into the nerve cells [5].
- **Effect:** This disruption prevents the calming of the nervous system, leading to neuronal hyperexcitation, uncontrolled nervous activity, paralysis, and ultimately death of the parasite [1].

The following diagram illustrates this signaling pathway and the site of action for **pyriprole**:



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## Guidance for Synergy Research

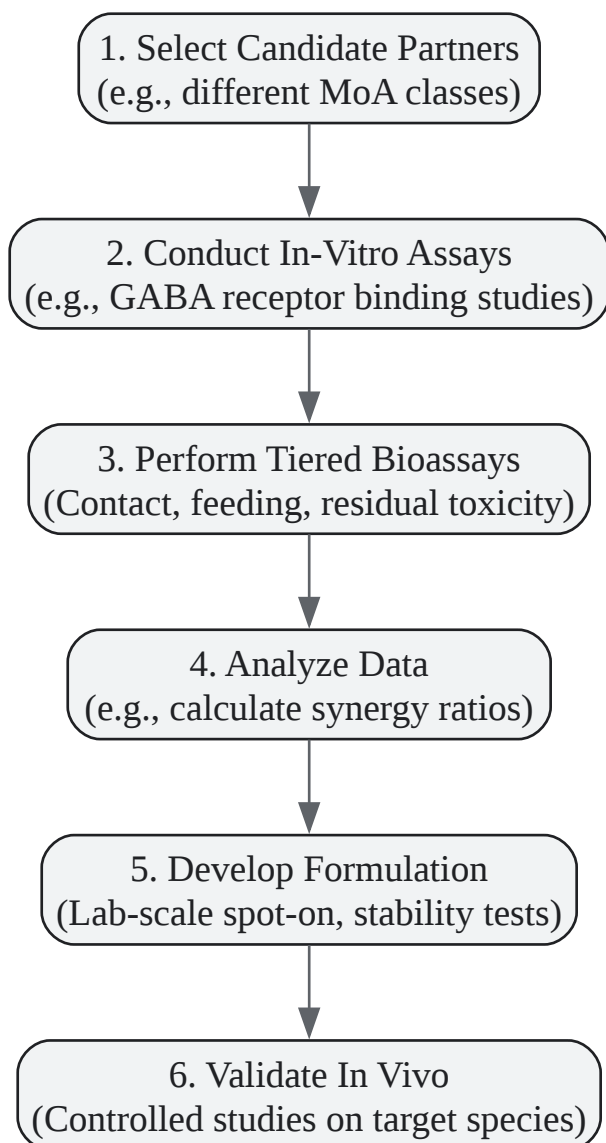
While specific synergistic data for **pyriprole** is not available in the search results, you can explore this area based on established insecticide combination principles.

- **Investigate Complementary Modes of Action:** A common strategy for synergy is to combine active ingredients with different target sites to reduce the potential for resistance and enhance efficacy [6]. For instance, phenylpyrazoles like **pyriprole** affect GABA receptors, so you could investigate combinations with compounds from other classes, such as:
  - **Sodium Channel Modulators** (e.g., Pyrethroids, Oxadiazines) [6]

- **Nicotinic Acetylcholine Receptor (nAChR) Agonists** (e.g., Neonicotinoids)
- **Inhibitors of Acetylcholinesterase**
- **Consult Combination Examples:** The MSD Vet Manual notes that **fipronil** (a closely related phenylpyrazole) is often formulated in combination with **methoprene** (an insect growth regulator) in commercial products for enhanced control of immature flea stages [5]. This demonstrates a validated synergistic approach within the same chemical class.

## Suggested Experimental Workflow

For researchers designing experiments to investigate **pyriprole** synergies, the following workflow provides a structured approach:



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## FAQs for Technical Support

**Q1: What is the chemical relationship between pyriprole and fipronil?** Pyriprole is a second-generation phenylpyrazole insecticide and is considered an analog of fipronil [1] [5]. They share a similar core structure and primary mode of action as GABA-gated chloride channel blockers.

**Q2: Is pyriprole approved for use in cats?** No. Based on the available data, pyriprole is approved for use in dogs but not in cats [1] [4].

**Q3: Why is there a lack of data on pyriprole synergies?** Pyriprole has a relatively specialized and limited use profile, being developed primarily as a veterinary ectoparasiticide for dogs rather than for broad agricultural use [4]. This may explain the narrower public research scope compared to more widely used insecticides.

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